

# 3-(2-Bromoethyl)piperidine CAS number and molecular structure

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)piperidine

Cat. No.: B15300678

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# An In-depth Technical Guide to 3-(2-Bromoethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Bromoethyl)piperidine**, a key building block in synthetic organic chemistry and pharmaceutical development. This document details its chemical and physical properties, provides a standard experimental protocol for its synthesis, and illustrates its utility as a chemical intermediate.

## **Core Compound Information**

Chemical Identity:

• Name: 3-(2-Bromoethyl)piperidine

CAS Number: 256409-15-1[1]

Molecular Formula: C<sub>7</sub>H<sub>14</sub>BrN[1]

Molecular Structure:



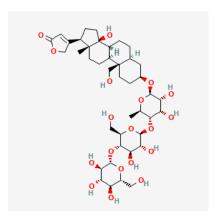


Figure 1. Molecular structure of 3-(2-Bromoethyl)piperidine.

## **Physicochemical and Quantitative Data**

The following table summarizes the key quantitative data for **3-(2-Bromoethyl)piperidine**, providing a valuable resource for experimental design and computational modeling.

Property	Value	Source
Molecular Weight	192.1 g/mol	[1]
Purity	Typically ≥97%	[1]
Predicted pKa	10.17 ± 0.10	[1]
Predicted Boiling Point	228.4 ± 13.0 °C	[1]

# Experimental Protocols Synthesis of 3-(2-Bromoethyl)piperidine from 3-(2-Hydroxyethyl)piperidine

A common and effective method for the synthesis of **3-(2-Bromoethyl)piperidine** is the bromination of the corresponding alcohol, 3-(2-Hydroxyethyl)piperidine, using phosphorus tribromide (PBr<sub>3</sub>). This reaction is a standard procedure for converting primary and secondary alcohols to alkyl bromides.[2]

**Reaction Scheme:** 



Reaction scheme for the synthesis of 3-(2-Bromoethyl)piperidine

**Figure 2.** Synthesis of **3-(2-Bromoethyl)piperidine** from 3-(2-Hydroxyethyl)piperidine.

#### Materials:

- 3-(2-Hydroxyethyl)piperidine
- Phosphorus tribromide (PBr<sub>3</sub>)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (or sodium sulfate)
- · Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

#### Procedure:

 Reaction Setup: In a dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 3-(2-Hydroxyethyl)piperidine in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). Cool the solution in an ice bath to 0 °C.



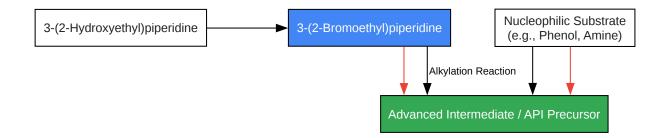
- Addition of PBr<sub>3</sub>: Slowly add phosphorus tribromide (PBr<sub>3</sub>) dropwise to the stirred solution. An excess of the alcohol is often used to ensure all the PBr<sub>3</sub> reacts. The reaction is exothermic, so maintain the temperature at 0 °C during the addition.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the
  reaction mixture to warm to room temperature. Stir the mixture for several hours or until the
  reaction is complete (monitoring by TLC or GC-MS is recommended).
- Work-up: Carefully quench the reaction by slowly adding the mixture to a saturated sodium bicarbonate solution to neutralize the excess acid. Extract the aqueous layer with diethyl ether.
- Purification: Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **3-(2-Bromoethyl)piperidine**.
- Final Purification: The crude product can be further purified by vacuum distillation or column chromatography.

# Logical Workflow: Utility in Pharmaceutical Synthesis

**3-(2-Bromoethyl)piperidine** is a valuable intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its bifunctional nature, containing both a reactive bromoethyl group and a secondary amine within the piperidine ring, allows for a variety of subsequent chemical transformations. A common application is the alkylation of various nucleophiles with the bromoethyl side chain.

The following diagram illustrates the logical workflow of utilizing **3-(2-Bromoethyl)piperidine** as a building block in a multi-step synthesis.





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Caption: Synthetic pathway from a precursor to **3-(2-Bromoethyl)piperidine** and its subsequent use.

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### References

- 1. 3-(2-Bromoethyl)piperidine Protheragen [protheragen.ai]
- 2. Phosphorus tribromide Wikipedia [en.wikipedia.org]
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